

# Application Note & Protocol: Quantification of Apiopaeonoside by High-Performance Liquid Chromatography (HPLC)

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## Compound of Interest

Compound Name: **Apiopaeonoside**  
Cat. No.: **B217215**

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Apiopaeonoside** is a phenolic glycoside that has been isolated from the roots of *Paeonia suffruticosa* and *Paeonia lactiflora*.<sup>[1][2]</sup> As a natural product, the accurate quantification of **Apiopaeonoside** is essential for quality control of herbal medicines, pharmacokinetic studies, and various research applications. This document provides a detailed high-performance liquid chromatography (HPLC) method for the quantification of **Apiopaeonoside**.

## Chemical Information:

- Compound: **Apiopaeonoside**
- CAS Number: 100291-86-9<sup>[1]</sup>
- Molecular Formula:  $C_{20}H_{28}O_{12}$ <sup>[1]</sup>
- Molecular Weight: 460.43 g/mol <sup>[1][3]</sup>
- Solubility: Soluble in methanol, ethanol, and DMSO.<sup>[2][4]</sup>

## Experimental Protocol

This protocol outlines the procedure for the quantification of **Apiopaeonoside** in a sample matrix, such as a plant extract.

## 1. Materials and Reagents

- **Apiopaeonoside** reference standard ( $\geq 98\%$  purity)[3]
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (Ultrapure,  $18.2\text{ M}\Omega\cdot\text{cm}$ )
- Formic acid (or Phosphoric acid, HPLC grade)
- Sample containing **Apiopaeonoside** (e.g., dried and powdered Paeonia root)
- $0.45\text{ }\mu\text{m}$  Syringe filters

## 2. Equipment

- High-Performance Liquid Chromatography (HPLC) system equipped with:
  - Quaternary or Binary Pump
  - Autosampler
  - Column Oven
  - Photodiode Array (PDA) or UV-Vis Detector
- Analytical balance
- Ultrasonic bath
- Centrifuge
- Vortex mixer

### 3. Preparation of Standard Solutions

- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of **Apiopaeonoside** reference standard and dissolve it in 10 mL of methanol in a volumetric flask. Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to obtain concentrations ranging from 1  $\mu\text{g/mL}$  to 100  $\mu\text{g/mL}$ .

### 4. Preparation of Sample Solutions

- Extraction: Accurately weigh approximately 1.0 g of the powdered plant material into a centrifuge tube. Add 25 mL of 70% methanol.
- Sonication: Sonicate the mixture for 30 minutes in an ultrasonic bath.
- Centrifugation: Centrifuge the sample at 4000 rpm for 15 minutes.
- Filtration: Collect the supernatant and filter it through a 0.45  $\mu\text{m}$  syringe filter into an HPLC vial.

### 5. HPLC Chromatographic Conditions

The following HPLC conditions are recommended for the separation and quantification of **Apiopaeonoside**.

Parameter	Recommended Condition
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	A: 0.1% Formic acid in Water B: Acetonitrile
Gradient Elution	0-10 min: 10-25% B 10-25 min: 25-50% B 25-30 min: 50-10% B 30-35 min: 10% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm (or optimized based on UV scan of Apiopaeonoside)
Injection Volume	10 µL

## 6. Method Validation

For ensuring the reliability of the analytical method, validation should be performed according to the International Council for Harmonisation (ICH) guidelines. The following parameters should be assessed:

Validation Parameter	Specification
Linearity	$R^2 \geq 0.999$
Precision (RSD%)	Intra-day and Inter-day RSD $\leq 2\%$
Accuracy (% Recovery)	98% - 102%
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1
Specificity	Peak purity analysis and comparison with a blank sample
Robustness	Insensitive to small variations in mobile phase composition, pH, and flow rate

## Data Presentation

The quantitative data for the calibration curve and validation parameters should be summarized in clear and concise tables.

Table 1: HPLC Method Parameters

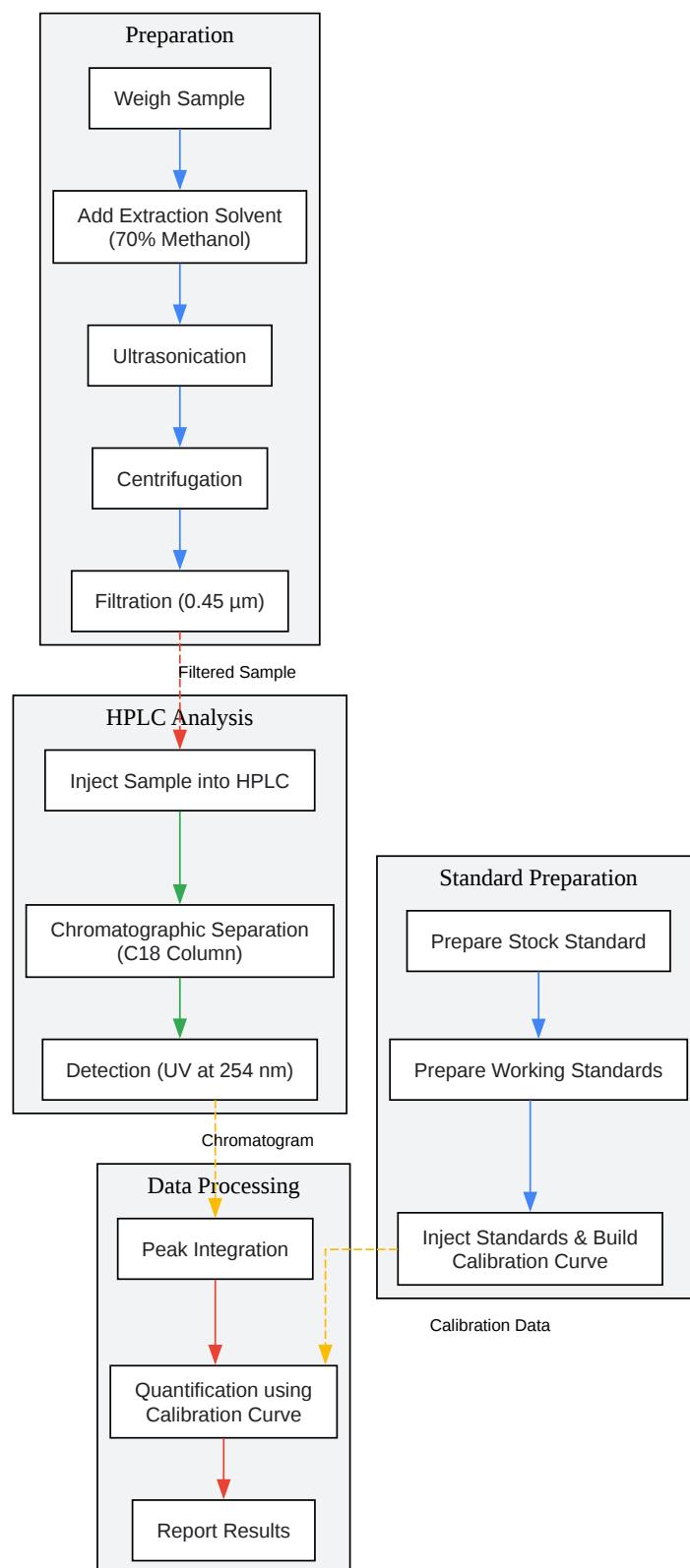
Parameter	Value
Column	C18 (250 mm x 4.6 mm, 5 $\mu\text{m}$ )
Mobile Phase	A: 0.1% Formic acid in WaterB: Acetonitrile
Flow Rate	1.0 mL/min
Detection Wavelength	254 nm
Column Temperature	30°C
Injection Volume	10 $\mu\text{L}$

Table 2: Example Calibration Curve and Validation Data

Parameter	Result
Linear Range	1 - 100 µg/mL
Regression Equation	$y = 15000x + 1200$
Correlation Coefficient ( $R^2$ )	0.9995
LOD	0.1 µg/mL
LOQ	0.3 µg/mL
Intra-day Precision (RSD%)	1.2%
Inter-day Precision (RSD%)	1.8%
Accuracy (% Recovery)	99.5%

## Visualizations

Experimental Workflow Diagram



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Caption: Workflow for the quantification of **Apiopaeonoside** using HPLC.

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## References

- 1. CAS 100291-86-9 | Apiopaeonoside [phytopurify.com]
- 2. Apiopaeonoside | CAS:100291-86-9 | Manufacturer ChemFaces [chemfaces.com]
- 3. Apiopaeonoside - Lifeasible [lifeasible.com]
- 4. apiopaeonoside CAS#: 100291-86-9 [amp.chemicalbook.com]
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